

Personal protective equipment for handling 2-(Trimethylsilyl)ethanol

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Compound of Interest

Compound Name: 2-(Trimethylsilyl)ethanol

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Essential Safety and Handling Guide for 2-(Trimethylsilyl)ethanol

This guide provides critical safety and logistical information for the proper handling and disposal of **2-(Trimethylsilyl)ethanol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety.

Chemical Properties and Hazards

2-(Trimethylsilyl)ethanol is a flammable liquid and vapor that can cause serious eye irritation and may cause skin and respiratory irritation.^{[1][2][3]} It is crucial to handle this chemical with appropriate safety precautions to minimize exposure and risk.

Property	Value	Reference
CAS Number	2916-68-9	[4]
Molecular Formula	C5H14OSi	[1][2]
Molecular Weight	118.25 g/mol	[2]
Appearance	Colorless liquid	[3][5]
Boiling Point	71-73 °C at 35 mmHg	[5]
Density	0.825 g/mL at 25 °C	
Flash Point	56 °C (132.8 °F) - closed cup	
Hazard Classifications	Flammable Liquid Category 3, Serious Eye Irritation Category 2A	[1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-(Trimethylsilyl)ethanol** to prevent contact and inhalation.

PPE Type	Specification
Eye Protection	Chemical safety goggles. Contact lenses should not be worn.[1]
Hand Protection	Neoprene or nitrile rubber gloves.[1]
Skin and Body	Wear suitable protective clothing to prevent skin exposure.[1][6]
Respiratory	Use in a well-ventilated area. If inhalation of vapors is possible, respiratory protection equipment is recommended.[1]

Standard Operating Procedure for 2-(Trimethylsilyl)ethanol

This protocol outlines the step-by-step process for the safe handling of 2-(Trimethylsilyl)ethanol in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure that a safety shower and emergency eyewash station are readily accessible.[\[1\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)
- Remove all potential ignition sources, such as open flames, hot surfaces, and sparks.[\[4\]](#)[\[8\]](#)
- Use explosion-proof electrical and lighting equipment.[\[4\]](#)[\[8\]](#)
- Ensure all equipment is properly grounded and bonded to prevent static discharge.[\[4\]](#)[\[7\]](#)

2. Handling and Use:

- Wear the appropriate personal protective equipment (chemical goggles, neoprene or nitrile rubber gloves, and protective clothing).[\[1\]](#)
- Use only non-sparking tools when opening or handling containers.[\[1\]](#)[\[7\]](#)
- Avoid contact with eyes, skin, and clothing.[\[7\]](#)
- Avoid breathing vapors or mist.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area.[\[7\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Store in a tightly closed container.[\[1\]](#)[\[7\]](#)

- Store separately from incompatible materials such as strong oxidizing agents and bases.[1]

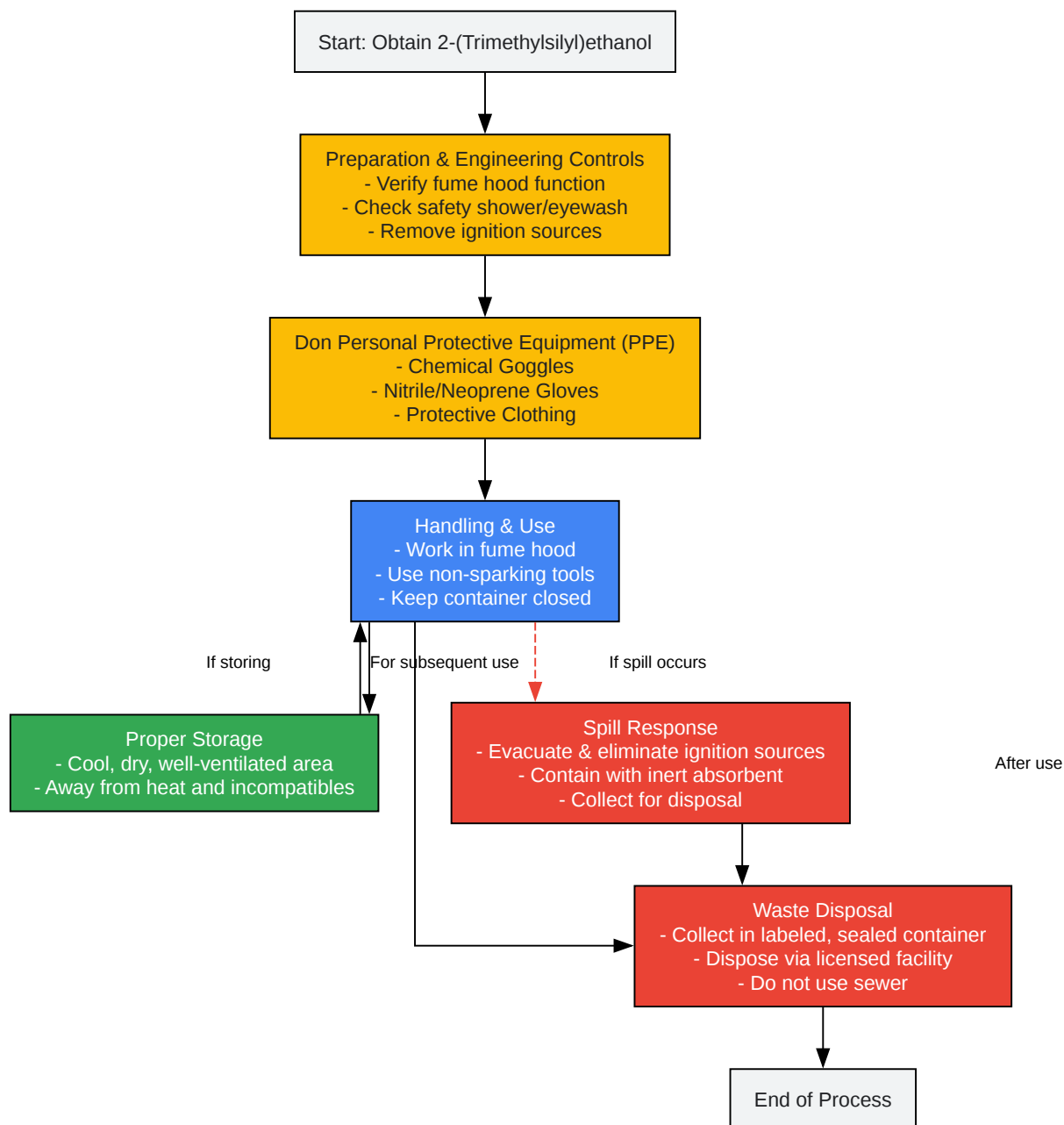
4. Accidental Spills:

- In case of a spill, immediately eliminate all ignition sources.[1]
- Evacuate unnecessary personnel from the area.[1]
- Wear appropriate PPE, including respiratory protection if necessary.[1]
- Contain the spill using an inert absorbent material like sand, earth, or vermiculite.[6][7] Do not use combustible materials.
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[1][7]
- Prevent the spill from entering sewers or public waters.[1]

5. Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.[1]
- Waste is considered hazardous and should be disposed of at a licensed waste disposal facility.[1][3]
- Do not dispose of the chemical into the sewer system.[1]
- Empty containers should be handled with care as they may contain flammable residual vapors.[1]

Workflow for Safe Handling of 2-(Trimethylsilyl)ethanol



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Caption: Workflow for the safe handling of **2-(Trimethylsilyl)ethanol**.

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